Technical Safety Guide: 2-Chloro-N-[(dimethylcarbamoyl)methyl]acetamide

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Compound of Interest

Compound Name:	*2-chloro-N-[(dimethylcarbamoyl)methyl]acetamide*
CAS No.:	*125794-22-1*
Cat. No.:	*B2939297*

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Handling Electrophilic Chloroacetamide Linkers in Drug Discovery

Executive Summary & Substance Identity

This guide provides an in-depth technical analysis of **2-chloro-N-[(dimethylcarbamoyl)methyl]acetamide** (also referred to as N-(chloroacetyl)-glycine dimethylamide). This compound belongs to the class of

-chloroacetamides, widely used in drug discovery as covalent warheads (e.g., for Targeted Covalent Inhibitors) or as electrophilic linkers in PROTAC synthesis.

Unlike standard SDS documents which list hazard codes, this guide explains the mechanistic basis of those hazards—specifically the compound's inherent electrophilicity—and provides self-validating protocols for safe handling and neutralization.

Chemical Structure & Properties

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Property	Detail
Systematic Name	2-Chloro-N-(2-(dimethylamino)-2-oxoethyl)acetamide
Functional Class	-Haloacetamide (Electrophilic Alkylating Agent)
Molecular Formula	
Molecular Weight	192.64 g/mol
Physical State	White to off-white solid (typically)
Solubility	Soluble in DMSO, DMF, Methanol; sparing solubility in water.
Reactivity Profile	Moderate electrophile; susceptible to attack by thiols and amines.

Hazard Identification: The Mechanistic "Why"

The safety profile of this compound is dictated by its warhead: the 2-chloroacetamide group. It is designed to form covalent bonds with nucleophiles. In a biological context, this translates to toxicity.

Core Hazards (GHS Classification Basis)

- Skin Sensitization (Category 1, H317):Critical Risk.[1][2]

  -chloroacetamides are potent sensitizers. They haptenize proteins by alkylating cysteine residues (e.g., on skin keratinocytes), triggering an immune response.

- Acute Toxicity (Oral/Dermal): Likely Category 3 or 4. Ingestion allows the electrophile to deplete cellular glutathione (GSH), leading to oxidative stress.

- Skin/Eye Irritation (Category 2, H315/H319): Direct alkylation of mucous membranes causes inflammation.

Mechanism of Action (Toxicity & Application)

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The compound reacts via a bimolecular nucleophilic substitution (

). The chlorine atom acts as a leaving group, allowing nucleophiles (like the thiol group of Cysteine) to attack the

-carbon.

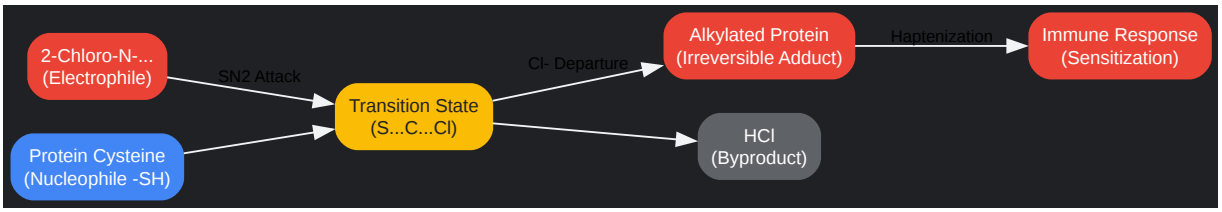

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Figure 1: Mechanism of Cysteine Alkylation.[3] The electrophilic attack on protein thiols drives both the therapeutic utility (covalent binding) and the toxicity (sensitization).

Risk Management & Engineering Controls

Standard "good laboratory practice" is insufficient for sensitizers. You must employ a barrier and neutralization strategy.

Engineering Controls

- Primary Containment: All weighing and solubilization must occur within a certified chemical fume hood.
- Static Control: Use anti-static gun/ionizer during weighing. Fine dust from chloroacetamides is highly mobile and easily inhaled.

Personal Protective Equipment (PPE) Matrix

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Zone	PPE Requirement	Rationale
Hand Protection	Double Gloving:Inner: Nitrile (4 mil)Outer: Nitrile (4-8 mil) or Laminate	Chloro-solvents (often used with this compound) can permeate thin nitrile. The outer glove is sacrificial.
Respiratory	N95/P100 (if outside hood)	Solid particulates are the primary inhalation vector.
Eye/Face	Chemical Goggles	Safety glasses are insufficient for electrophilic powders that can sublime or disperse.

Experimental Protocols & Decontamination

Safe Solubilization Protocol

- Pre-weighing: Tare the vial outside the hood. Move balance into hood or use a powder containment enclosure.
- Solvent Addition: Add DMSO or DMF slowly down the side of the vial to minimize aerosolization.
- Venting: Do not seal the vial immediately if exothermic heat is generated (rare, but possible with impurities).

Self-Validating Decontamination (Quenching)

Do not simply wipe up spills with water. You must chemically destroy the electrophile.

The "Thiol-Quench" Solution:

- Active Agent: 5% L-Cysteine or Glutathione (or simple mercaptoethanol if odor is managed).
- Base: 0.5 M Sodium Bicarbonate (

) to adjust pH to ~8.0.
- Mechanism: The thiolate anion (

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) generated at pH 8 is a far better nucleophile than water, rapidly consuming the chloroacetamide via

reaction.

Cleanup Workflow:

- Cover spill with absorbent pad.
- Saturate pad with Thiol-Quench Solution.
- Wait 15 minutes (Validation: Ensure contact time allows for reaction completion).
- Dispose of as hazardous chemical waste.

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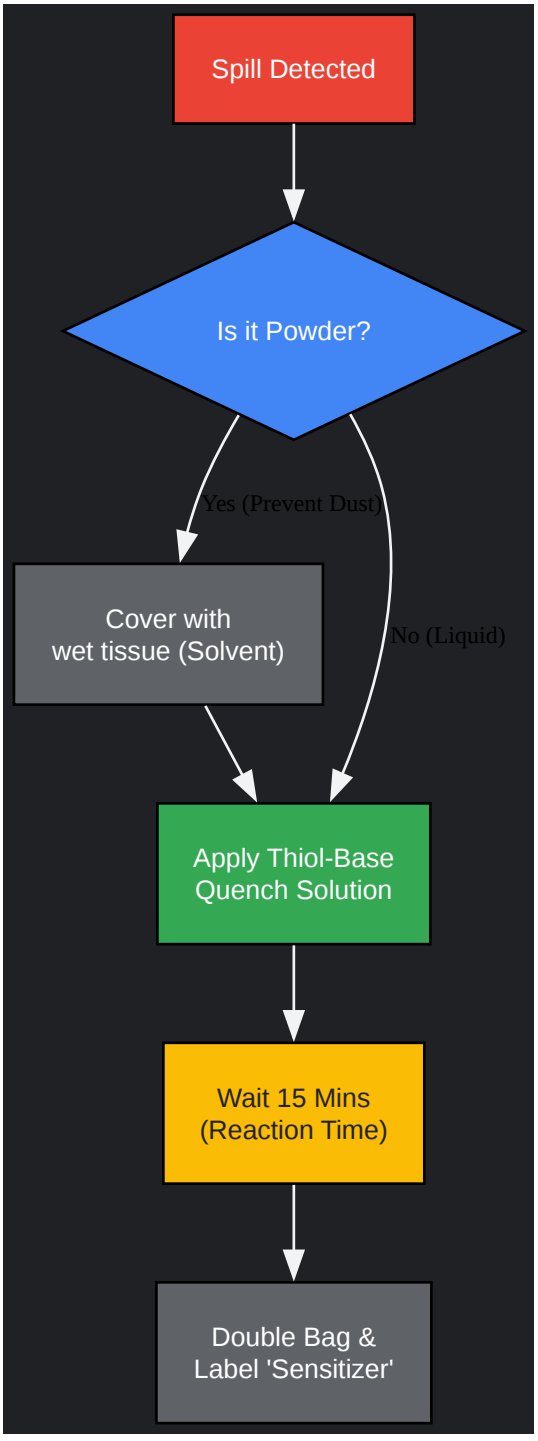

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Figure 2: Decision Logic for Spills. The critical step is the chemical neutralization (Quench) before disposal.

Synthesis & Application Context

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Why use this specific linker?

Researchers utilize **2-chloro-N-[(dimethylcarbamoyl)methyl]acetamide** because it offers a "Goldilocks" reactivity profile:

- Stability: More stable in aqueous media than iodoacetamides (which hydrolyze too fast) or acrylamides (which can polymerize).
- Selectivity: It preferentially targets Cysteine over Lysine at physiological pH (7.4), making it ideal for bioconjugation or covalent drug design [1].

Reaction Optimization (Tips for Chemists)

- Catalysis: Adding Potassium Iodide (KI) generates the in situ iodoacetamide (Finkelstein reaction), increasing reaction rate by ~10-100x if the chloro-analog is too slow.
- pH Control: Maintain reaction pH between 7.5 and 8.5. Below 7.0, cysteine is protonated ( ) and unreactive; above 9.0, hydrolysis of the amide bond competes.

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